

An In-depth Technical Guide to the Safe Handling of 2-Bromopyridine

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Compound of Interest

Compound Name: 2-Bromopyridine

Cat. No.: B144113

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Introduction: **2-Bromopyridine** (CAS No: 109-04-6) is a colorless to pale yellow liquid widely utilized as a key intermediate in the synthesis of various pharmaceutical compounds, including certain antiretroviral, antihistamine, and antiarrhythmic drugs.^[1] Despite its utility, **2-Bromopyridine** presents significant health and safety hazards, including high acute toxicity, flammability, and corrosivity. This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety data, detailed handling protocols, and emergency procedures to ensure its safe use in a laboratory setting. Adherence to the precautions outlined is critical to mitigate risks and maintain a safe research environment.

Section 1: Hazard Identification and Classification

2-Bromopyridine is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are its high acute toxicity via oral and dermal routes, and its flammable nature. The signal word for this chemical is "Danger!".^[1]

Table 1: GHS Hazard Classification for **2-Bromopyridine**

GHS Classification	Hazard Code	Hazard Statement
Flammable liquids	H226	Flammable liquid and vapor.[1][2]
Acute toxicity, Oral	H301	Toxic if swallowed.[1][2]
Acute toxicity, Dermal	H310	Fatal in contact with skin.[1][2]
Skin corrosion/irritation	H315	Causes skin irritation.[1][2]
Serious eye damage/eye irritation	H319	Causes serious eye irritation.[1][2]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.[1][2]

Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromopyridine** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Bromopyridine**

Property	Value
Molecular Formula	C ₅ H ₄ BrN[1][3]
Molecular Weight	157.996 g/mol [3]
Appearance	Colorless to pale yellow liquid.[1]
Boiling Point	192-194 °C @ 760 mmHg.[1][4][5]
Flash Point	54.4 °C (130 °F).[3][4]
Density	1.657 g/cm ³ at 25 °C.[4][5]
Water Solubility	2.5 g/L at 20 °C.[1]
Autoignition Temperature	>400 °C.[1][6]
Vapor Pressure	0.8 ± 0.3 mmHg at 25°C.[3]

Section 3: Toxicological Data

2-Bromopyridine is highly toxic. Exposure through ingestion or skin contact can be life-threatening. Symptoms of overexposure may include a burning sensation, coughing, wheezing, headache, nausea, and vomiting.[4]

Table 3: Acute Toxicity Values for **2-Bromopyridine**

Test Type	Species	Route	Value
LD50 (Lethal Dose, 50%)	Rat	Oral	92 mg/kg[1][4][6]
LD50 (Lethal Dose, 50%)	Rabbit	Dermal	81.5 mg/kg[1][6]

Section 4: Safe Handling and Storage Protocols

Strict protocols must be followed to minimize exposure and prevent accidents.

Experimental Protocol: Engineering Controls

- Ventilation: Always handle **2-Bromopyridine** in a well-ventilated area. All procedures that may generate vapors or aerosols must be conducted inside a certified chemical fume hood. [6][7]
- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]
- Ignition Sources: Use explosion-proof electrical, ventilating, and lighting equipment.[6] Keep away from open flames, hot surfaces, and sparks. Implement measures to prevent the buildup of electrostatic charge, such as grounding and bonding containers during transfer.[1][4]

Experimental Protocol: Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield that conform to EU EN166 or NIOSH standards.[\[6\]](#)[\[7\]](#)
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., nitrile, neoprene) inspected for integrity before use. Use proper glove removal technique to avoid skin contact.[\[7\]](#)
 - Clothing: Wear a flame-retardant lab coat, long pants, and closed-toe shoes. For larger quantities or tasks with a high risk of splashing, a chemical-resistant apron or full suit is required.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions.[\[8\]](#)

Experimental Protocol: Handling and Storage

- Handling:
 - Avoid all contact with skin, eyes, and clothing.[\[4\]](#)[\[9\]](#)
 - Avoid breathing vapors or mist.[\[4\]](#)[\[9\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[7\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[7\]](#)
 - Use only non-sparking tools.[\[1\]](#)[\[7\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[7\]](#)
 - Keep the container tightly closed and upright to prevent leakage.[\[4\]](#)[\[9\]](#)
 - Store locked up or in an area accessible only to authorized personnel.[\[7\]](#)

- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, azo diazo compounds, and hydrazine.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Section 5: Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Table 4: First Aid Measures for **2-Bromopyridine** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention. [4] [7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [4] [7]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist. [4] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [4] [7]

Experimental Protocol: Accidental Release

- Evacuate: Evacuate personnel to a safe area and ensure adequate ventilation. Remove all sources of ignition.[\[4\]](#)[\[7\]](#)
- Protect: Wear full PPE, including respiratory protection.[\[1\]](#)[\[4\]](#) Avoid breathing vapors and prevent contact with skin and eyes.[\[1\]](#)

- Contain: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4] Cover drains and contain the spill with inert absorbent material such as sand, earth, or vermiculite.[1]
- Clean-Up: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[7]
- Decontaminate: Clean the affected area and all equipment thoroughly.[1]

Experimental Protocol: Fire-Fighting

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: The substance is flammable and vapors may form explosive mixtures with air.[6] Vapors are heavier than air and may travel to a source of ignition and flash back.[1] Hazardous decomposition products include toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen bromide gas.[4][10]
- Protective Actions: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[1][4] Use water spray to cool unopened containers.[4]

Section 6: Disposal Considerations

Waste material must be treated as hazardous waste.

- Containers: Do not reuse empty containers. Handle uncleaned containers as you would the product itself.
- Disposal Method: Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[7] This should be carried out by a licensed waste disposal company.[11]

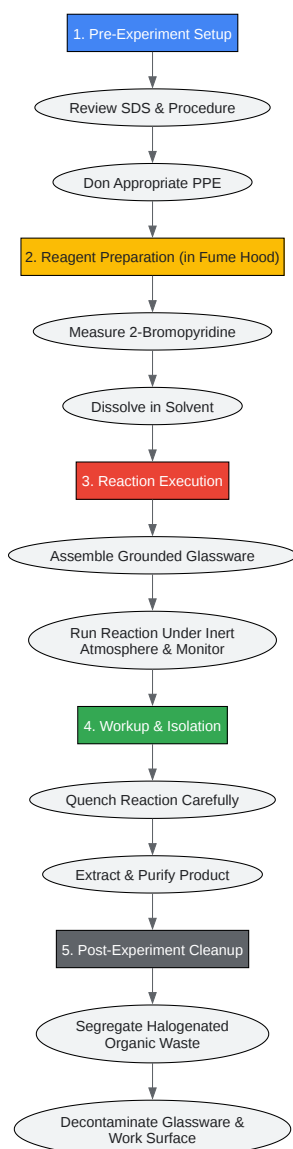
Section 7: Visualized Workflows

To aid in the practical application of these protocols, the following diagrams illustrate key logical and experimental workflows for handling **2-Bromopyridine**.



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Caption: Logical workflow for the safe handling of **2-Bromopyridine** from preparation to disposal.



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Caption: A typical experimental workflow incorporating safety checkpoints for **2-Bromopyridine**.

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